

# Basic Toxicological Profile of Zinc Citrate Dihydrate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Zinc citrate dihydrate

Cat. No.: B148056

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Disclaimer: This document summarizes the currently available toxicological data for **zinc citrate dihydrate**. It is intended for informational purposes for a scientific audience and should not be considered a comprehensive safety assessment. Significant data gaps exist in the public domain regarding the toxicology of this specific substance.

## Executive Summary

**Zinc citrate dihydrate** is a zinc salt of citric acid commonly used in dietary supplements, oral care products, and as a food additive. This guide provides a detailed overview of its basic toxicological profile based on available data. While information on acute oral toxicity and eye irritation is accessible, significant data gaps remain for other critical endpoints such as genotoxicity, carcinogenicity, and reproductive toxicity for **zinc citrate dihydrate** specifically. This document aims to consolidate existing knowledge, detail relevant experimental methodologies based on standard guidelines, and identify areas where further research is required.

## Acute Toxicity

### Oral Toxicity

Quantitative data from a study in rats indicates a low order of acute oral toxicity for zinc citrate.

Table 1: Acute Oral Toxicity of Zinc Citrate

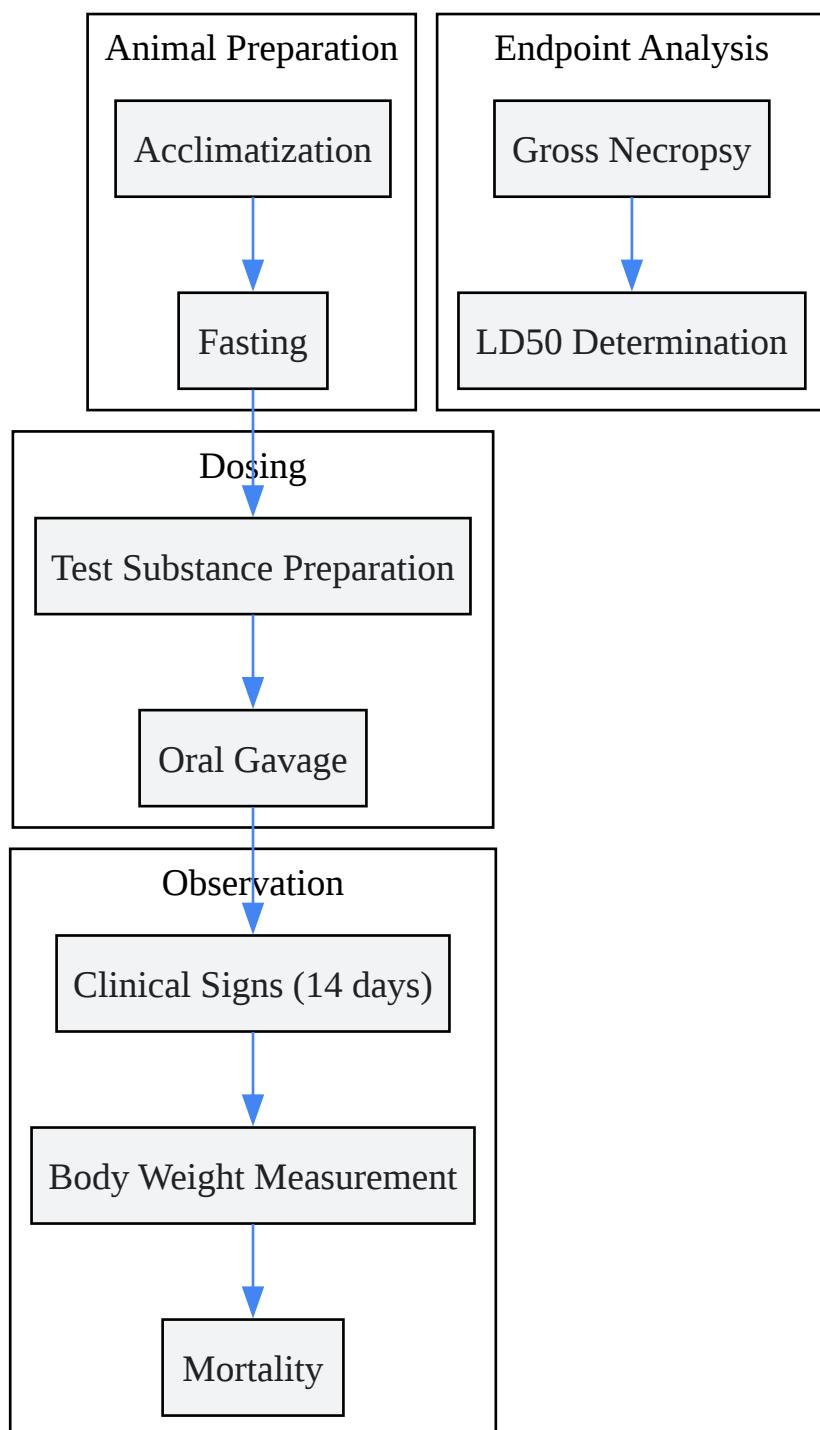
Species	Route	Endpoint	Value	Reference
Rat	Oral	LD50	>2000 mg/kg bw	<a href="#">[1]</a>

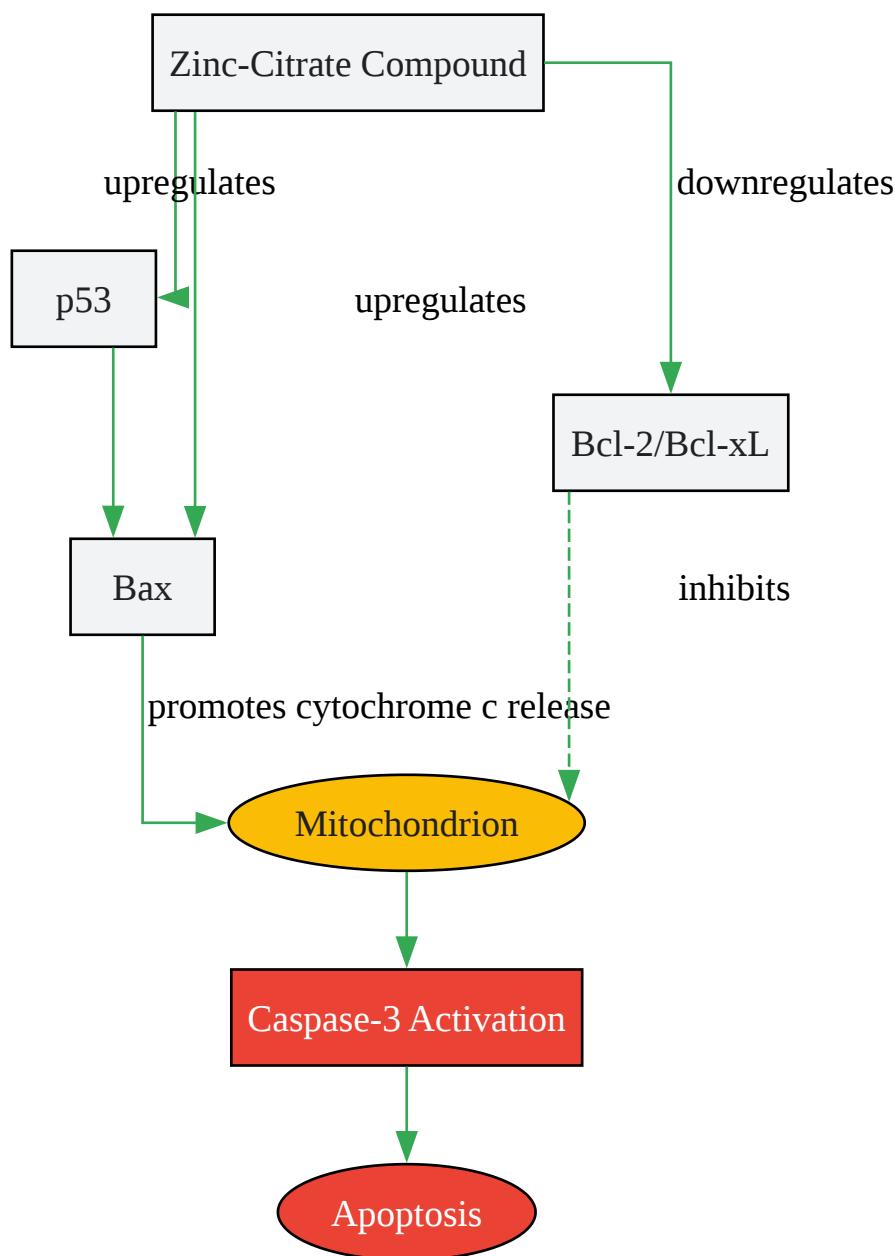
#### Experimental Protocol: Acute Oral Toxicity (Presumed based on OECD Guideline 401)

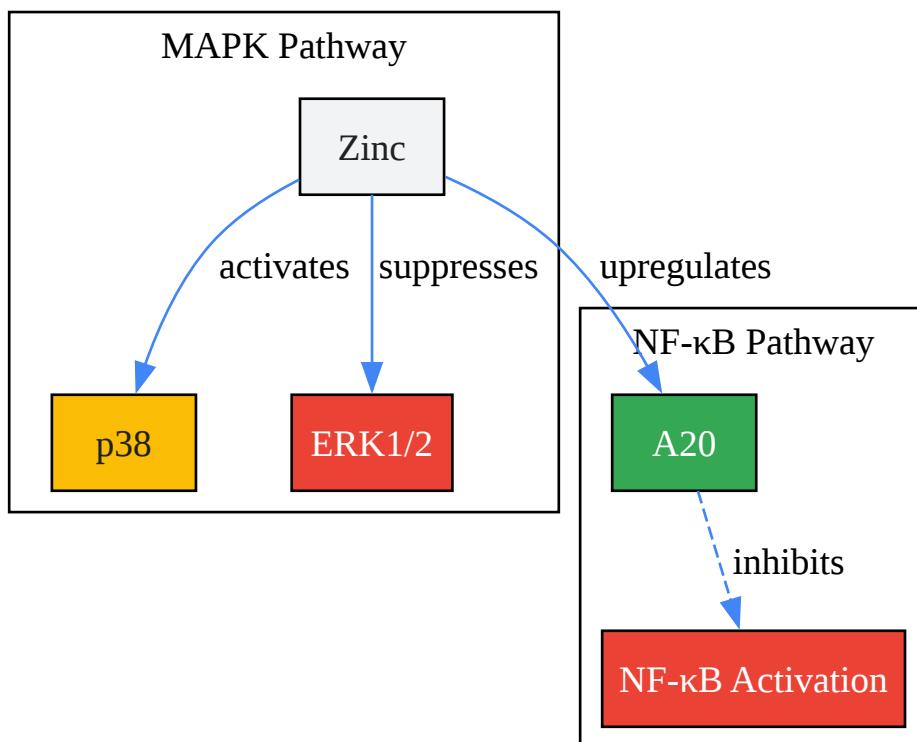
The acute oral toxicity of zinc citrate was likely determined following a protocol similar to the now-deleted OECD Test Guideline 401, "Acute Oral Toxicity"[\[2\]](#). This test is designed to assess the adverse effects occurring shortly after a single oral administration of a substance.

- **Test Animals:** Healthy, young adult laboratory rats are typically used[\[2\]](#).
- **Administration:** The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group[\[2\]](#). The substance is often dissolved or suspended in a suitable vehicle, such as water or corn oil[\[2\]](#).
- **Dosage:** A limit test is often performed at 2000 mg/kg body weight. If no mortality or significant toxicity is observed at this dose, further testing at higher doses is generally not required, and the LD50 is recorded as being greater than this limit[\[3\]](#).
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days after administration[\[2\]](#).
- **Pathology:** All animals are subjected to a gross necropsy at the end of the observation period.

#### Workflow for a Typical Acute Oral Toxicity Study







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## References

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